

# Proper Disposal Procedures for DEG-35

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## Compound of Interest

Compound Name: DEG-35

Cat. No.: B15606136

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The following guide provides essential safety and logistical information for the proper disposal of **DEG-35**, a laboratory chemical used by researchers, scientists, and drug development professionals. These procedural steps are designed to ensure safe handling and compliance with standard laboratory practices.

## Chemical and Physical Properties

**DEG-35** is identified as a laboratory chemical.<sup>[1]</sup> While the Safety Data Sheet (SDS) classifies it as not a hazardous substance or mixture, it is crucial to handle it with care in a laboratory setting.<sup>[1]</sup>

Property	Value
CAS Number	2734910-37-1
Molecular Formula	C25H21N3O5
Molecular Weight	443.45
Appearance	Solid
Odor	No data available
Melting/Freezing Point	No data available
Boiling Point/Range	No data available
Flash Point	No data available

Data sourced from the **DEG-35** Safety Data Sheet.[\[1\]](#)

## Storage and Handling

Proper storage is critical to maintaining the integrity of **DEG-35** and ensuring laboratory safety. [\[1\]](#) Always handle the substance in a well-ventilated area, avoiding contact with skin and eyes, and preventing the formation of dust and aerosols.[\[1\]](#)

Condition	Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Data sourced from the **DEG-35** Safety Data Sheet.[\[1\]](#)

## Disposal Protocols

Disposal of **DEG-35** and its contaminated packaging must be conducted in accordance with all prevailing country, federal, state, and local regulations.[\[1\]](#) The following protocols provide a general framework for safe disposal.

### Protocol 1: Disposal of Unused DEG-35

This protocol outlines the steps for disposing of expired or unwanted **DEG-35**.

Methodology:

- **Review Regulations:** Before beginning disposal, consult your institution's Environmental Health and Safety (EHS) office and review local, state, and federal waste disposal regulations.
- **Assess Chemical Compatibility:** Ensure that **DEG-35** is not mixed with incompatible materials such as strong acids, alkalis, or strong oxidizing/reducing agents.[\[1\]](#)

- Package for Disposal:
  - Keep the chemical in its original, clearly labeled container if possible.
  - If repackaging is necessary, use a new, clean, and compatible container. Label it clearly with the chemical name ("**DEG-35**"), CAS number (2734910-37-1), and any known hazard information.
  - Ensure the container is tightly sealed.[\[1\]](#)
- Arrange for Pickup: Contact your institution's hazardous waste disposal program to schedule a pickup. Do not attempt to dispose of **DEG-35** down the drain or in regular solid waste.

## Protocol 2: Disposal of Spill Contamination Waste

This protocol provides steps for cleaning up a **DEG-35** spill and disposing of the resulting waste.

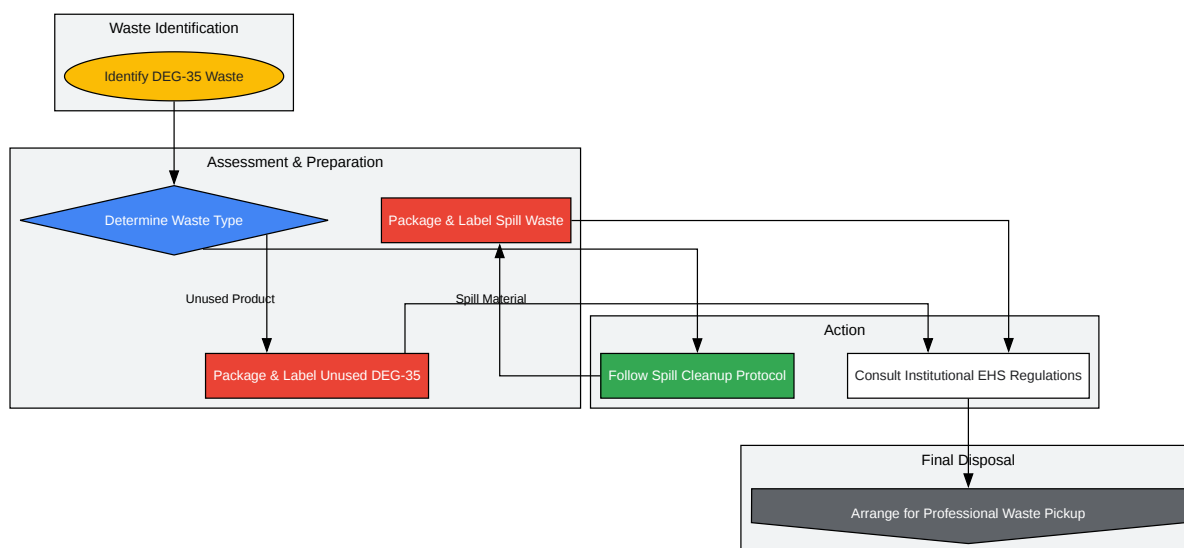
Methodology:

- Ensure Safety: Evacuate personnel from the immediate area if necessary.[\[1\]](#) Ensure adequate ventilation and wear appropriate Personal Protective Equipment (PPE), including gloves, safety glasses, and a lab coat.[\[1\]](#)
- Contain the Spill: Prevent further leakage or spillage. Keep the product away from drains or water courses.[\[1\]](#)
- Absorb the Spill:
  - For solid spills, carefully sweep or scoop the material into a suitable container. Avoid creating dust.
  - For solutions, absorb with a finely-powdered, liquid-binding material such as diatomite or universal binders.[\[1\]](#)
- Decontaminate Surfaces: Scrub the spill area and any contaminated equipment with alcohol.[\[1\]](#)

- **Package Waste:** Place all contaminated materials (absorbent, used PPE, etc.) into a clearly labeled, sealable waste container. Label the container as "**DEG-35 Contaminated Waste**" and include the date of the spill.
- **Arrange for Pickup:** Dispose of the contaminated material by contacting your institution's hazardous waste disposal program.[\[1\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **DEG-35**.



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## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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